Comparative Technical Guide: 2,4'-Dimethylpropiophenone vs. Aromatic Ketone Analogs

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Compound of Interest	
Compound Name:	*2,4'-Dimethylpropiophenone*
CAS No.:	*50390-51-7*
Cat. No.:	*B1595998*

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Executive Summary

This guide provides a comparative analysis of 2,4-Dimethylpropiophenone (1-(2,4-dimethylphenyl)propan-1-one) against its structural analogs, specifically 4'-Methylpropiophenone and unsubstituted Propiophenone.

While often conflated in nomenclature, the presence of the ortho-methyl group in the 2,4-isomer introduces significant steric inhibition of resonance, altering its reactivity profile, UV-Vis spectral characteristics, and metabolic stability compared to the para-substituted analogs. This guide details the physicochemical distinctions, synthetic pathways, and validated protocols for downstream functionalization (specifically

-bromination), essential for API (Active Pharmaceutical Ingredient) scaffold development.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

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Nomenclature Clarification: The notation "**2,4'-Dimethylpropiophenone**" is often ambiguous in literature. This guide focuses on 1-(2,4-dimethylphenyl)propan-1-one (Ring-substituted), a key intermediate in the synthesis of photoinitiators and agrochemicals. It is distinct from 1-(4-methylphenyl)-2-methylpropan-1-one (a controlled substance precursor).

Table 1: Comparative Physicochemical Properties

Property	2,4-Dimethylpropiophenone **(Subject)**	4'-Methylpropiophenone **(Analog)**	Propiophenone **(Baseline)**
CAS Number	35031-55-1	5337-93-9	93-55-0
Structure	2,4-Disubstituted Ring	4-Substituted Ring	Unsubstituted Ring
Molecular Weight	162.23 g/mol	148.20 g/mol	134.18 g/mol
Physical State (RT)	Low-melting solid / Liquid	Liquid	Liquid
Melting Point	36.2°C (approx)	7.2°C	18°C
Boiling Point	~246°C	238°C	218°C
Electronic Effect	Inductive (+I) from two methyls	Inductive (+I) from one methyl	None
Steric Environment	High (Ortho-methyl effect)	Low	Negligible

> *Analyst Insight: The ortho-methyl group in 2,4-DMPP forces the carbonyl group out of coplanarity with the benzene ring. This "Steric Inhibition of Resonance" reduces the conjugation energy, making the carbonyl carbon slightly more electrophilic but sterically harder to access compared to 4'-Methylpropiophenone.*

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Synthetic Pathways & Regioselectivity[7][8]

The synthesis of 2,4-Dimethylpropiophenone utilizes Friedel-Crafts Acylation.[1][2] Unlike toluene (which yields mixed ortho/para isomers), the precursor m-xylene directs substitution to the 4-position due to the cooperative directing effects of the two methyl groups and steric blocking of the 2-position.

Diagram 1: Regioselective Synthesis Workflow

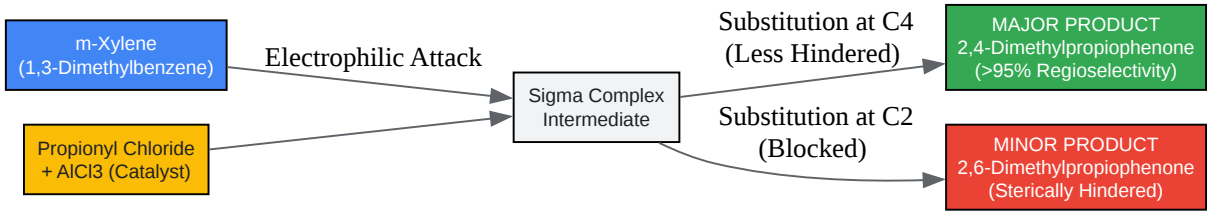

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Figure 1: Friedel-Crafts acylation of m-xylene.[1][3] The reaction is highly selective for the 4-position (yielding 2,4-DMPP) because the 2-position is sandwiched between two methyl groups.

Comparative Reactivity: The "Ortho" Effect

In drug development, these ketones are often functionalized at the alpha-carbon (e.g., bromination) to create precursors for aminoketones.

Steric Inhibition of Resonance

- 4'-Methylpropiophenone: The planar structure allows full

  -electron delocalization from the aromatic ring to the carbonyl. This stabilizes the molecule but makes the

  -protons less acidic compared to non-conjugated systems.

- 2,4-Dimethylpropiophenone: The ortho-methyl group twists the carbonyl bond.

  - Consequence 1: Reduced conjugation energy.

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- Consequence 2: The carbonyl oxygen is more basic (higher electron density localized on oxygen).
- Consequence 3:

  -Bromination kinetics are altered. The steric bulk hinders the approach of the electrophile (

) but the reduced conjugation can destabilize the enol intermediate.

Experimental Protocol: Regioselective -Bromination

This protocol validates the reactivity difference. It is designed to mono-brominate the

-position while suppressing ring bromination, a common side reaction in electron-rich aromatics.

Objective: Synthesis of

-bromo-2,4-dimethylpropiophenone. Scale: 10 mmol basis.

Reagents & Equipment[6][10]

- Substrate: 2,4-Dimethylpropiophenone (1.62 g, 10 mmol).
- Solvent: Glacial Acetic Acid (15 mL) – Promotes enolization.
- Reagent: Bromine (

) (1.60 g, 10 mmol) in Acetic Acid (5 mL).
- Catalyst: Hydrobromic acid (48% aq, 2 drops) – Autocatalytic initiator.
- Equipment: 50 mL 3-neck RBF, pressure-equalizing addition funnel, gas scrubber (NaOH).

Step-by-Step Methodology

- Setup: Charge the RBF with 2,4-Dimethylpropiophenone and Glacial Acetic Acid. Stir to dissolve.
- Initiation: Add 2 drops of HBr. Heat the solution slightly to 30°C to initiate enol formation.

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- Addition: Add the

  /AcOH solution dropwise over 30 minutes.

  - Critical Checkpoint: The deep red color of bromine should disappear rapidly upon contact with the solution. If color persists, pause addition and increase temperature slightly (max 45°C).

  - Note: 2,4-DMPP reacts slower than 4'-MPP due to steric hindrance. 4'-MPP typically decolorizes bromine instantly at RT.

- Quench: Once addition is complete and the solution is pale yellow, pour the mixture into ice-cold water (100 mL).

- Workup: Extract with Dichloromethane (

  mL). Wash organic layer with saturated

  (to remove acid) and Brine.

- Isolation: Dry over

  , filter, and concentrate in vacuo.

Diagram 2: Reactivity & Troubleshooting Logic

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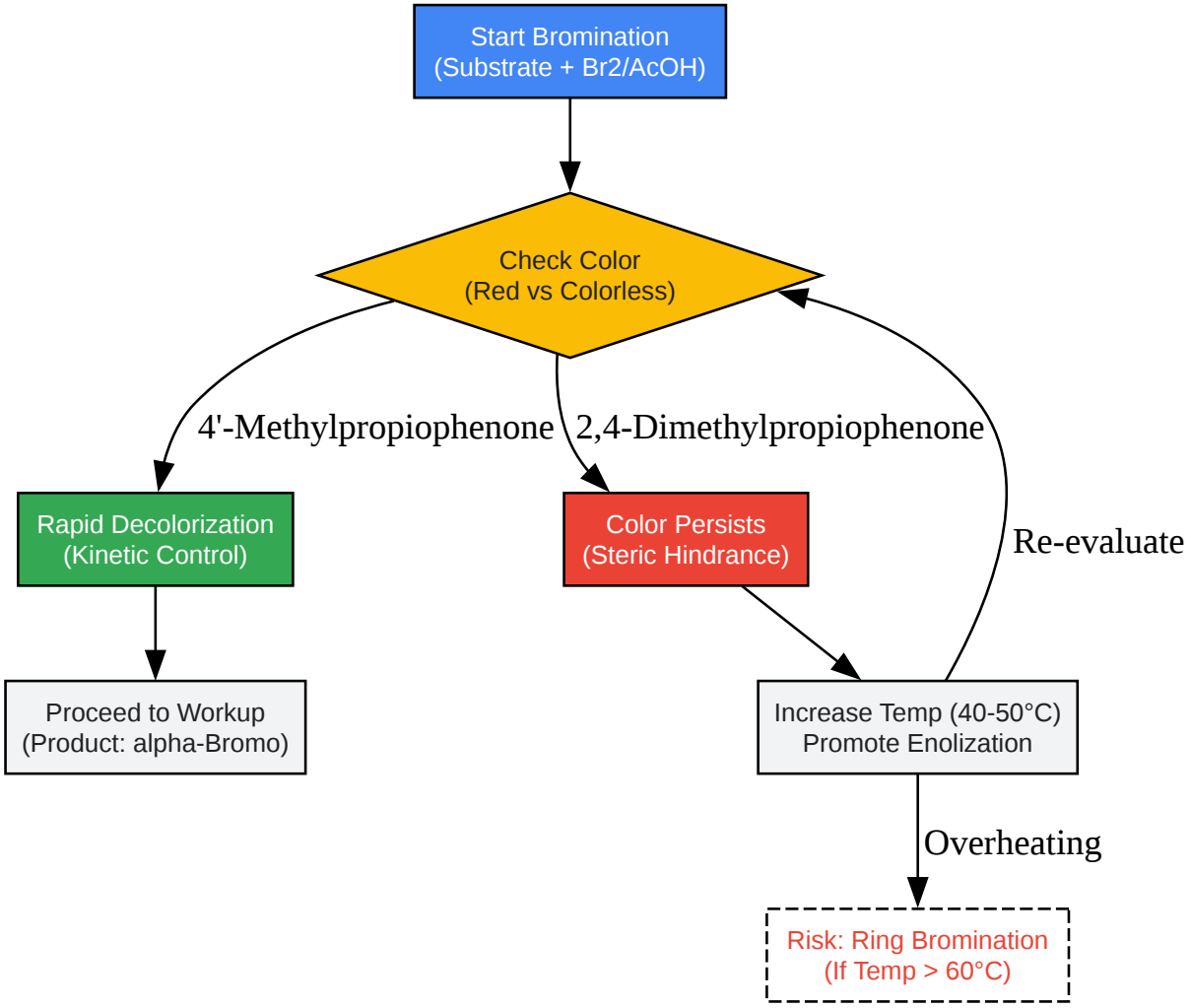

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Figure 2: Decision matrix for bromination. The 2,4-isomer requires thermal activation due to the ortho-effect, whereas the 4-isomer reacts spontaneously at room temperature.

Safety & Handling

- Lachrymator Warning:

  -Bromo ketones are potent tear gas agents. All work must be performed in a high-efficiency fume hood.

- Skin Absorption: Aromatic ketones are lipophilic and penetrate skin easily. Use Nitrile or Laminate gloves.

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- Storage: 2,4-DMPP is stable at room temperature but should be stored under inert gas to prevent auto-oxidation of the benzylic positions over long periods.

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